

Essential Safety and Logistical Information for Handling JNJ-63533054

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JNJ-63533054

Cat. No.: B15608150

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Storage, and Disposal of **JNJ-63533054**.

This document provides crucial safety and logistical information for the handling of **JNJ-63533054** (CAS Number: 1802326-66-4), a potent and selective GPR139 agonist.^{[1][2]} Adherence to these guidelines is essential to ensure personal safety and maintain the integrity of the compound for research purposes. This product is intended for laboratory research use only and is not for human or veterinary use.^{[3][4]}

Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment should be worn at all times when handling **JNJ-63533054**. The following table summarizes the recommended PPE.

Equipment	Specification	Purpose
Eye Protection	ANSI-approved safety glasses with side shields or goggles.	Protects eyes from splashes or dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact with the compound.
Body Protection	Laboratory coat.	Protects clothing and skin from contamination.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required for handling large quantities or if dust is generated.	Minimizes inhalation of the compound.

Operational and Disposal Plans

Handling:

- Engineering Controls: Handle **JNJ-63533054** in a well-ventilated laboratory, preferably within a chemical fume hood, especially when handling the solid form or preparing solutions.
- Procedural Controls: Avoid direct contact with the compound. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Recommended long-term storage is at -20°C for up to one year or -80°C for up to two years. [\[1\]](#) For shorter-term storage, some suppliers suggest room temperature. Always refer to the supplier's specific recommendations.

Disposal:

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.

- Consult with your institution's environmental health and safety (EHS) office for specific disposal protocols for chemical waste.

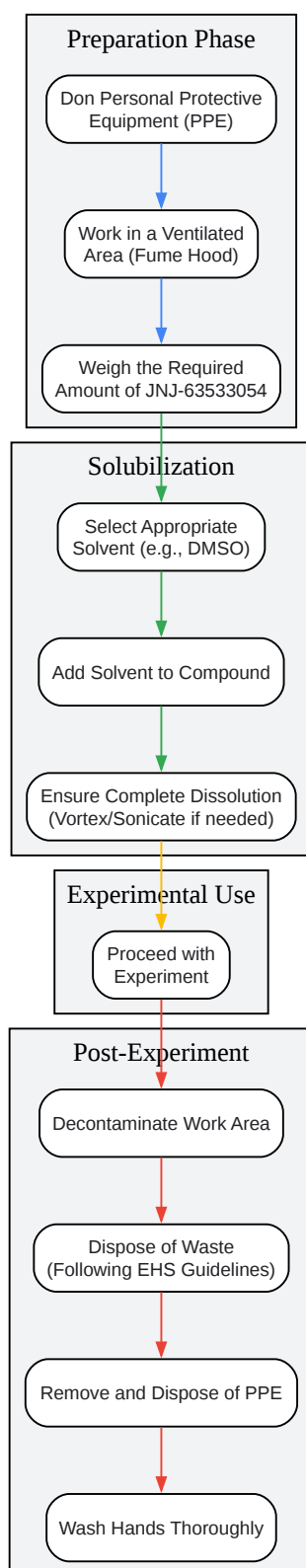
Chemical and Physical Properties

A summary of the key physical and chemical properties of **JNJ-63533054** is provided below for easy reference.

Property	Value
CAS Number	1802326-66-4[3][4][5]
Molecular Formula	C ₁₇ H ₁₇ ClN ₂ O ₂ [3]
Molecular Weight	316.78 g/mol [6]
Appearance	Solid powder[4]
Purity	≥98%
Solubility	Soluble in DMSO (up to 100 mM), DMF (30 mg/ml), and Ethanol (up to 20 mM).[3]

Experimental Workflow for Handling and Preparation of JNJ-63533054

The following diagram outlines the standard workflow for safely handling and preparing **JNJ-63533054** for experimental use.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling and preparation of **JNJ-63533054**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. caymanchem.com [caymanchem.com]
- 4. raybiotech.com [raybiotech.com]
- 5. JNJ-63533054 | GPR139 agonist | Probechem Biochemicals [probechem.com]
- 6. axonmedchem.com [axonmedchem.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling JNJ-63533054]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15608150#personal-protective-equipment-for-handling-jnj-63533054]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com